

Personal protective equipment for handling 4-Bromobenzenesulfonyl chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromobenzenesulfonyl chloride

Cat. No.: B119516

[Get Quote](#)

Essential Safety and Handling Guide for 4-Bromobenzenesulfonyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **4-Bromobenzenesulfonyl chloride** (CAS No. 98-58-8). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Hazard Identification and Personal Protective Equipment (PPE)

4-Bromobenzenesulfonyl chloride is a corrosive solid that causes severe skin burns and eye damage.^{[1][2][3]} It is also moisture-sensitive and may be corrosive to metals.^{[3][4]} Inhalation can cause severe irritation of the respiratory tract.^[5] Ingestion may lead to severe and permanent damage to the digestive tract.^{[3][5]}

Appropriate PPE is mandatory to prevent exposure. The following table summarizes the required PPE for various laboratory situations.

Situation	Required PPE
General Laboratory Use	- Nitrile gloves- Safety glasses with side shields- Laboratory coat
Weighing and Transferring	- Chemical-resistant gloves (e.g., nitrile, neoprene)- Chemical safety goggles- Laboratory coat- Face shield (if splashing is a risk)- Use of a chemical fume hood is highly recommended
Large-Scale Operations or Spills	- Chemical-resistant gloves- Chemical splash goggles and a face shield- Chemical-resistant apron or coveralls- Appropriate respiratory protection (e.g., N95 respirator for dust, or an air-purifying respirator with appropriate cartridges for vapors)[6][7][8]

Physical and Chemical Properties

Property	Value
Appearance	White to beige solid/powder[1][3]
Molecular Formula	C6H4BrClO2S[2][3]
Molecular Weight	255.51 g/mol [2][3]
Melting Point	73-77 °C[1][6]
Boiling Point	153 °C @ 15 mmHg[1][6]
Solubility	Soluble in organic solvents like dichloromethane and chloroform; insoluble in water[9]

Operational Plan for Safe Handling

A systematic approach is crucial when working with **4-Bromobenzenesulfonyl chloride**.

3.1. Receiving and Storage

- Upon receipt, inspect the container for any damage or leaks.

- Ensure the container is properly labeled.
- Store in a cool, dry, well-ventilated area designated as a corrosives area.[1][5]
- Keep the container tightly closed and protected from moisture and water.[5][10]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[1][3]

3.2. Handling

- All handling should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize the generation and accumulation of dust.[5][10]
- Avoid contact with skin, eyes, and clothing.[5]
- Do not breathe dust or vapor.[5]
- Use appropriate PPE as outlined in Table 1.
- An eyewash station and a safety shower must be readily accessible.[5]

3.3. Spill Management

- Small Spills: Wearing appropriate PPE, vacuum or sweep up the material and place it into a suitable, labeled container for disposal.[5] Avoid generating dust.
- Large Spills: Evacuate the area immediately. Contact your institution's Environmental Health and Safety (EHS) department. Ensure the area is well-ventilated.

First Aid Measures

Immediate medical attention is required for any exposure.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15-30 minutes, also under the eyelids. [2][5] Remove contact lenses if present and easy to do. Continue rinsing.[2] Seek immediate medical attention.[5]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[5] Wash clothing before reuse.[5] Destroy contaminated shoes.[5] Seek immediate medical attention.[5]
Inhalation	Remove to fresh air.[5] If breathing is difficult, give oxygen.[5] If not breathing, give artificial respiration.[2] Do not use mouth-to-mouth resuscitation.[5] Seek immediate medical attention.[5]
Ingestion	Do NOT induce vomiting.[5] If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water.[5] Never give anything by mouth to an unconscious person.[5] Seek immediate medical attention.[5]

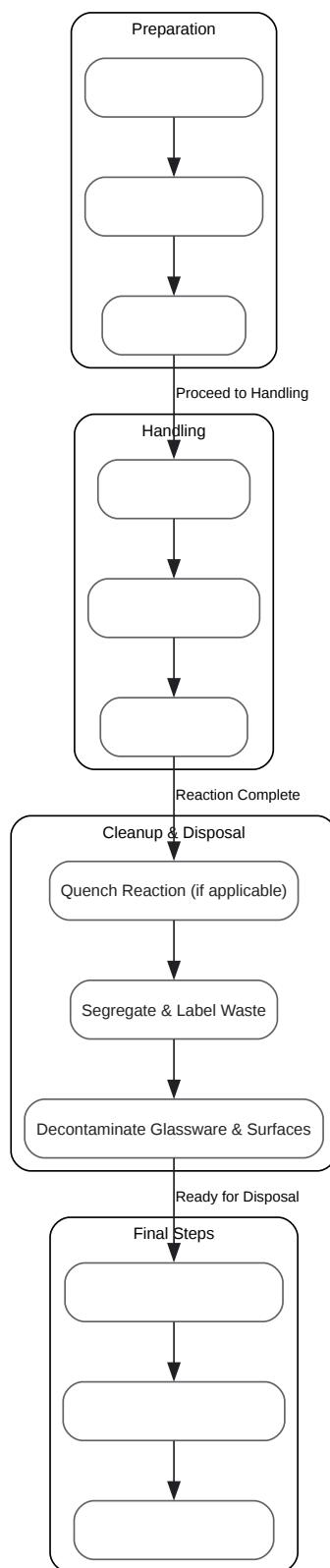
Disposal Plan

All waste containing **4-Bromobenzenesulfonyl chloride** must be treated as hazardous waste.

- Solid Waste: Collect solid waste, including contaminated items (e.g., gloves, paper towels), in a clearly labeled, sealed, and compatible container.
- Liquid Waste: Collect any liquid waste in a labeled, sealed, and appropriate solvent waste container.
- Dispose of all waste in accordance with local, regional, and national hazardous waste regulations.[1][3] Do not empty into drains.[1][3]

Experimental Workflow

The following diagram illustrates the standard workflow for handling **4-Bromobenzenesulfonyl chloride** in a laboratory setting.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. fishersci.co.uk [fishersci.co.uk]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. 4-Bromobenzenesulfonyl Chloride | 98-58-8 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. 4-溴苯磺酰氯 98% | Sigma-Aldrich [sigmaaldrich.com]
- 7. pppmag.com [pppmag.com]
- 8. trimaco.com [trimaco.com]
- 9. CAS 98-58-8: 4-Bromobenzenesulfonyl chloride | CymitQuimica [cymitquimica.com]
- 10. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 4-Bromobenzenesulfonyl chloride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b119516#personal-protective-equipment-for-handling-4-bromobenzenesulfonyl-chloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com